

A Comprehensive Technical Guide to the Basic Characterization of 4CzTPN Powder

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Compound of Interest

Compound Name:	4CzTPN
CAS No.:	1416881-53-2
Cat. No.:	B3027859

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2,3,5,6-tetrakis(carbazol-9-yl)-1,4-dicyanobenzene, commonly known as **4CzTPN**, is a prominent organic material that has garnered significant attention in the fields of organic electronics and photochemistry.^{[1][2]} Its unique molecular structure, featuring four electron-donating carbazole units attached to a central electron-accepting dicyanobenzene core, gives rise to its remarkable photophysical properties.^{[2][3]} This technical guide provides an in-depth overview of the basic characterization of **4CzTPN** powder, including its fundamental properties, experimental characterization protocols, and key mechanistic pathways, to support its application in research and development.

Core Properties and Specifications

4CzTPN is typically an orange crystalline powder.^[1] Its fundamental properties are summarized in the table below, providing a quantitative basis for its use in various applications.

Property	Value	Reference
Chemical Name	2,3,5,6-tetrakis(carbazol-9-yl)-1,4-dicyanobenzene	[1]
CAS Number	1416881-53-2	[1]
Chemical Formula	C ₅₆ H ₃₂ N ₆	[1]
Molecular Weight	788.27 g/mol	[1]
Appearance	Orange powder/crystals	[1]
Melting Point	> 360 °C	[1]
Purity (Sublimed)	>99.0% (HPLC)	[1][4]
Solubility	Soluble in common organic solvents like toluene and chloroform.	[5]

Photophysical and Electrochemical Characterization

The electronic and optical properties of **4CzTPN** are central to its functionality. The following table summarizes its key photophysical and electrochemical parameters.

Parameter	Value (in toluene)	Reference
Absorption Maximum (λ_{\max})	328 nm, 344 nm, 485 nm	[1]
Emission Maximum (λ_{em})	538 nm	[1]
HOMO Level	-5.73 eV	[1]
LUMO Level	-2.82 eV	[1]
Triplet Energy (T ₁)	2.15 eV	[1]

Experimental Protocols

Detailed methodologies are crucial for the accurate and reproducible characterization of **4CzTPN** powder. The following sections outline the standard experimental protocols for key

analytical techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To confirm the molecular structure and assess the purity of **4CzTPN**.

Methodology:

- Dissolve a small amount of **4CzTPN** powder in a suitable deuterated solvent (e.g., CDCl₃ or d₈-THF).
- Transfer the solution to a standard 5 mm NMR tube.
- Acquire ¹H and ¹³C NMR spectra using a high-resolution NMR spectrometer (e.g., 400 or 500 MHz).
- Process the acquired data (Fourier transformation, phase correction, and baseline correction).
- Analyze the chemical shifts, integration values, and coupling patterns to confirm the expected proton and carbon environments of the **4CzTPN** molecule.

Mass Spectrometry (MS)

Objective: To determine the molecular weight and confirm the elemental composition of **4CzTPN**.

Methodology:

- Prepare a dilute solution of **4CzTPN** in a suitable solvent (e.g., dichloromethane or toluene).
- Introduce the sample into the mass spectrometer using an appropriate ionization technique, such as Matrix-Assisted Laser Desorption/Ionization (MALDI) or Electrospray Ionization (ESI).
- Acquire the mass spectrum in the positive ion mode.

- Analyze the spectrum to identify the molecular ion peak ($[M]^+$ or $[M+H]^+$) and compare the measured mass-to-charge ratio (m/z) with the calculated molecular weight of **4CzTPN**.

Fourier-Transform Infrared (FTIR) Spectroscopy

Objective: To identify the characteristic functional groups present in the **4CzTPN** molecule.

Methodology:

- Prepare a KBr pellet by mixing a small amount of **4CzTPN** powder with dry potassium bromide and pressing the mixture into a thin, transparent disk.
- Alternatively, use an Attenuated Total Reflectance (ATR) accessory by placing the powder directly onto the ATR crystal.
- Record the FTIR spectrum over the range of 4000-400 cm^{-1} .
- Identify the characteristic absorption bands corresponding to functional groups such as C-H stretching of the carbazole units, C≡N stretching of the nitrile groups, and aromatic C=C stretching.^[6]

Thermogravimetric Analysis (TGA)

Objective: To evaluate the thermal stability of **4CzTPN**.

Methodology:

- Place a small, accurately weighed amount of **4CzTPN** powder into a TGA sample pan (e.g., alumina or platinum).
- Heat the sample from room temperature to a high temperature (e.g., 600 °C) at a constant heating rate (e.g., 10 °C/min) under an inert atmosphere (e.g., nitrogen).
- Record the weight loss of the sample as a function of temperature.
- Determine the decomposition temperature (T_{d}), typically defined as the temperature at which 5% weight loss occurs.

Differential Scanning Calorimetry (DSC)

Objective: To determine the melting point and identify any phase transitions of **4CzTPN**.

Methodology:

- Seal a small, accurately weighed amount of **4CzTPN** powder in a DSC pan (e.g., aluminum).
- Heat the sample at a controlled rate (e.g., 10 °C/min) under an inert atmosphere.
- Record the heat flow into or out of the sample as a function of temperature.
- Identify the endothermic peak corresponding to the melting point.

UV-Visible Absorption and Photoluminescence (PL) Spectroscopy

Objective: To characterize the optical absorption and emission properties of **4CzTPN**.

Methodology:

- Prepare a dilute solution of **4CzTPN** in a spectroscopic grade solvent (e.g., toluene).
- For absorption measurements, record the UV-Vis spectrum using a spectrophotometer, scanning a wavelength range that covers the expected absorption bands.
- For emission measurements, excite the solution at a wavelength corresponding to one of its absorption maxima using a spectrofluorometer.
- Record the photoluminescence spectrum to determine the emission maximum.

Cyclic Voltammetry (CV)

Objective: To determine the HOMO and LUMO energy levels of **4CzTPN**.

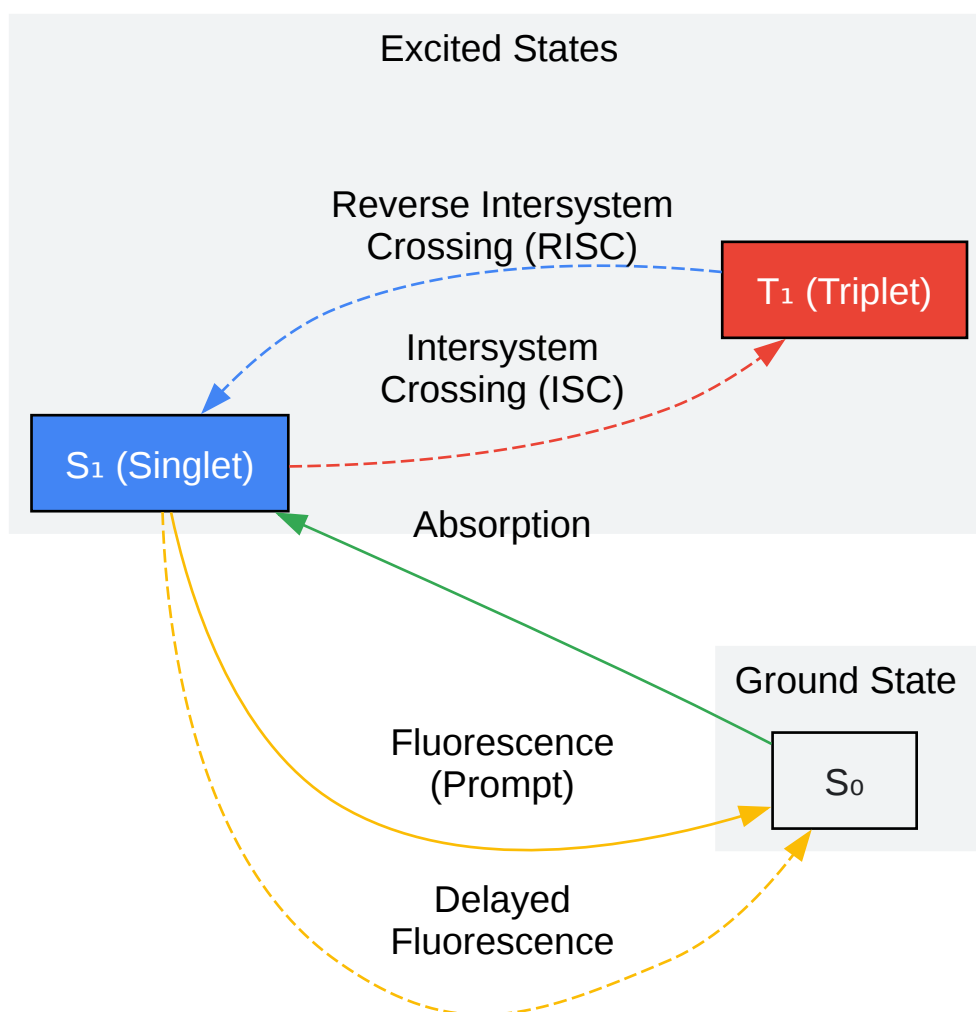
Methodology:

- Prepare a solution of **4CzTPN** in a suitable solvent (e.g., dichloromethane or acetonitrile) containing a supporting electrolyte (e.g., tetrabutylammonium hexafluorophosphate).

- Use a three-electrode setup consisting of a working electrode (e.g., glassy carbon), a reference electrode (e.g., Ag/AgCl), and a counter electrode (e.g., platinum wire).
- Scan the potential to measure the oxidation and reduction potentials of **4CzTPN**.
- Calculate the HOMO and LUMO energy levels from the onset potentials of the first oxidation and reduction peaks, respectively, relative to the ferrocene/ferrocenium (Fc/Fc⁺) redox couple as an internal standard.

Signaling Pathways and Experimental Workflows

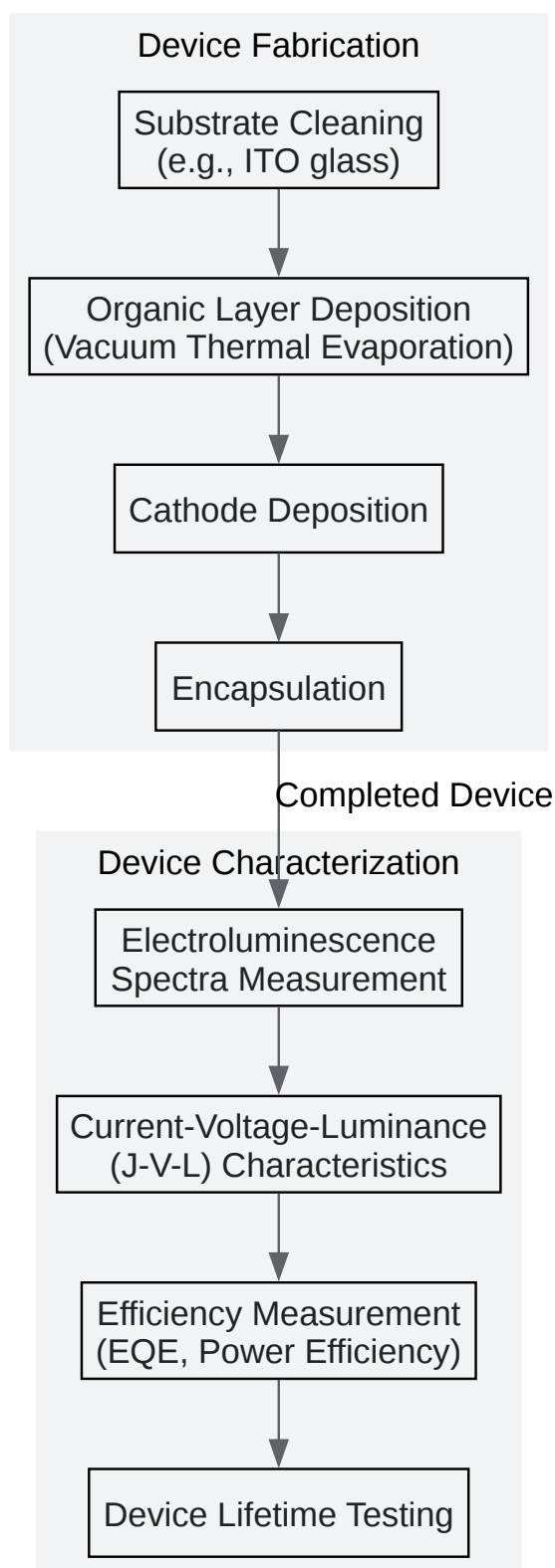
The unique properties of **4CzTPN** are best understood through its role in specific applications. The following diagrams illustrate the key mechanisms and workflows.



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Caption: Thermally Activated Delayed Fluorescence (TADF) Mechanism in **4CzTPN**.

The diagram above illustrates the photophysical process of Thermally Activated Delayed Fluorescence (TADF), which is central to the high efficiency of **4CzTPN** in OLEDs.^[2] Upon absorption of light, the molecule is excited from the ground state (S_0) to the first excited singlet state (S_1). It can then return to the ground state via prompt fluorescence or undergo intersystem crossing (ISC) to the first excited triplet state (T_1). Due to the small energy gap between S_1 and T_1 , triplet excitons can be thermally up-converted back to the S_1 state through reverse intersystem crossing (RISC).^[3] These up-converted excitons can then radiatively decay to the ground state, resulting in delayed fluorescence. This process allows for the harvesting of both singlet and triplet excitons, leading to potentially near-100% internal quantum efficiency in OLEDs.^{[2][3]}



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Caption: General Workflow for OLED Fabrication and Characterization using **4CzTPN**.

This workflow outlines the key steps in fabricating and characterizing an Organic Light-Emitting Diode (OLED) that utilizes **4CzTPN** as an emissive dopant. The process begins with the preparation of the substrate, followed by the sequential deposition of various organic layers, including **4CzTPN**, and the metal cathode under high vacuum.[4] The fabricated device is then encapsulated to protect it from environmental degradation. Subsequent characterization involves measuring its electroluminescence spectrum, current-voltage-luminance characteristics, external quantum efficiency, power efficiency, and operational lifetime to evaluate its performance.

Applications

The primary application of **4CzTPN** is as a green dopant material in Thermally Activated Delayed Fluorescence (TADF) Organic Light-Emitting Diodes (OLEDs).[1][2] Its ability to harness triplet excitons leads to high efficiency and performance in display and lighting technologies.[3] Additionally, **4CzTPN** and its derivatives have shown promise as organic photocatalysts in various chemical transformations, offering a metal-free alternative to traditional catalysts.[7] The unique photophysical properties of **4CzTPN** also make it a candidate for applications in bio-imaging and sensing.[8]

Conclusion

4CzTPN is a versatile and high-performance organic material with well-defined properties. This guide provides a foundational understanding of its basic characterization, offering standardized protocols and illustrating its functional mechanisms. For researchers, scientists, and professionals in drug development and materials science, a thorough characterization of **4CzTPN** powder is the first step toward unlocking its full potential in a wide range of innovative applications.

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